

# "Tert-butyl 7-oxoheptanoate" physical appearance and form

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## Compound of Interest

Compound Name: *Tert-butyl 7-oxoheptanoate*

Cat. No.: *B15220588*

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## Technical Guide: Tert-butyl 7-oxoheptanoate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Tert-butyl 7-oxoheptanoate** is a functionalized fatty acid ester of significant interest in organic synthesis and medicinal chemistry. Its bifunctional nature, possessing both a ketone and a protected carboxylic acid, makes it a versatile building block for the synthesis of more complex molecules. This guide provides an overview of the available information regarding its physical characteristics.

### Physical Appearance and Form

While specific experimental data on the physical appearance of **tert-butyl 7-oxoheptanoate** is limited in publicly available literature, its physical state can be inferred from the properties of structurally analogous compounds.

Based on the physical descriptions of closely related molecules, **tert-butyl 7-oxoheptanoate** is presumed to be a liquid at room temperature. Specifically:

- tert-Butyl 7-hydroxyheptanoate, which differs by the reduction of the ketone to a hydroxyl group, is described as a colorless to light yellow liquid[1].
- tert-Butyl 7-aminoheptanoate, featuring an amino group, is characterized as an oil.

Given these precedents, it is highly probable that **tert-butyl 7-oxoheptanoate** presents as a clear, colorless to pale yellow oil or liquid.

## Quantitative Physicochemical Data

Detailed experimental data, such as melting point, boiling point, and density for **tert-butyl 7-oxoheptanoate**, are not readily available in the surveyed literature. For reference, a table of related compounds is provided below.

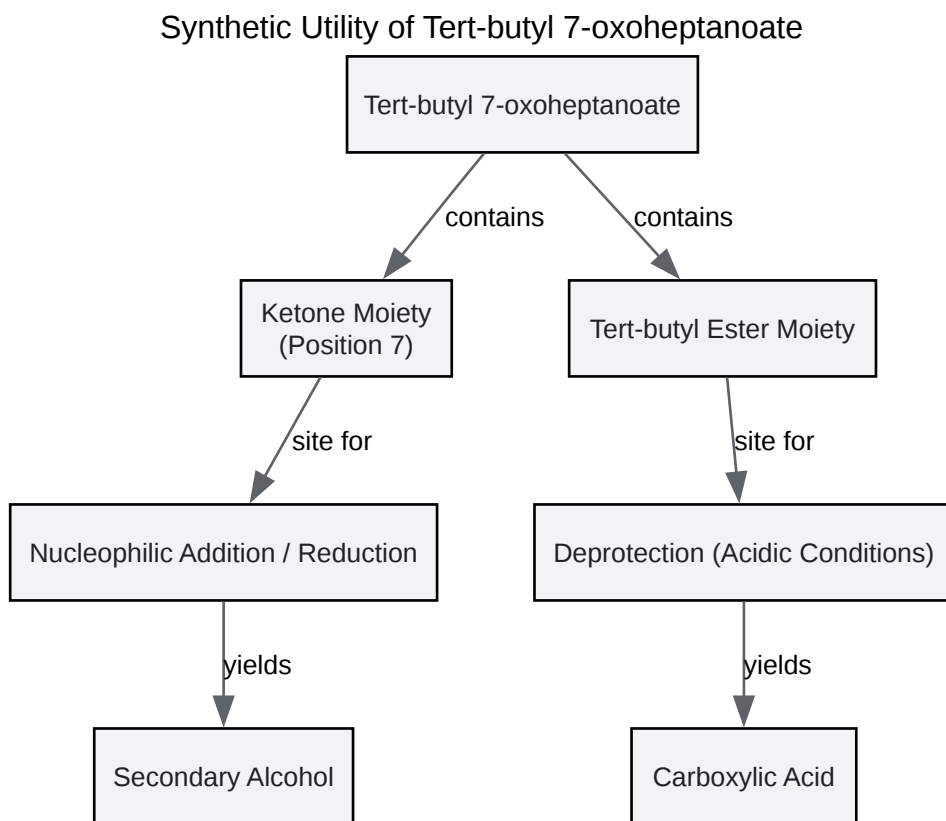
| Compound Name                  | CAS Number   | Molecular Formula                               | Molecular Weight ( g/mol ) | Physical Form                       |
|--------------------------------|--------------|---|----------------------------|-------------------------------------|
| tert-Butyl 7-oxoheptanoate     | 2168454-35-9 | C <sub>11</sub> H <sub>20</sub> O <sub>3</sub>  | 200.28                     | Not specified                       |
| tert-Butyl 7-hydroxyheptanoate | 86013-78-7   | C <sub>11</sub> H <sub>22</sub> O <sub>3</sub>  | 202.29                     | Colorless to light yellow liquid[1] |
| tert-Butyl 7-aminoheptanoate   | 105974-64-9  | C <sub>11</sub> H <sub>23</sub> NO <sub>2</sub> | 201.31                     | Oil                                 |

## Experimental Protocols and Further Information

Currently, there are no detailed experimental protocols or safety data sheets specifically for **tert-butyl 7-oxoheptanoate** available in the public domain. Researchers working with this compound should handle it with the care appropriate for a novel chemical substance and may consider the safety precautions for similar aliphatic esters and ketones.

## Logical Relationships and Synthetic Utility

The chemical structure of **tert-butyl 7-oxoheptanoate** offers two primary sites for chemical modification: the ketone and the tert-butyl ester. The tert-butyl ester serves as a protecting group for the carboxylic acid, which can be deprotected under acidic conditions. The ketone functionality allows for a variety of transformations, including reduction to an alcohol or reaction with nucleophiles. This relationship is depicted in the following logical diagram.



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Caption: Logical diagram illustrating the key functional moieties of **tert-butyl 7-oxoheptanoate** and their potential synthetic transformations.

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## References

- 1. medchemexpress.com [medchemexpress.com]

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